

chemical and physical properties of 4-(Benzyloxy)-2-hydrazinylpyridine

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Compound of Interest

Compound Name: 4-(Benzyloxy)-2-hydrazinylpyridine

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4-(Benzyloxy)-2-hydrazinylpyridine: A Technical Guide for Researchers

Disclaimer: Publicly available scientific data exclusively for **4-(Benzyloxy)-2-hydrazinylpyridine** is limited. This guide provides a comprehensive overview of its predicted properties and potential synthesis routes based on data from closely related chemical structures. The information herein is intended to serve as a foundational resource for researchers and drug development professionals.

Core Chemical and Physical Properties

Direct experimental data for **4-(Benzyloxy)-2-hydrazinylpyridine** is not readily available in published literature. However, we can infer its properties from analogous compounds. The core structure combines a pyridine ring, a benzyloxy group, and a hydrazinyl group.

Table 1: Predicted Molecular and Physical Properties of **4-(Benzyloxy)-2-hydrazinylpyridine**

Property	Predicted Value/Information	Source/Analogue
Molecular Formula	C ₁₂ H ₁₃ N ₃ O	Based on structure
Molecular Weight	215.25 g/mol	Based on structure
Appearance	Likely a solid at room temperature	Analogy with similar compounds
Solubility	Expected to be soluble in organic solvents like methanol. [1]	Inferred from 2-Hydrazinopyridine[1]
CAS Number	1566496-90-9	BLD Pharm

For comparison, physical and chemical data for structurally related compounds are presented in the tables below.

Table 2: Properties of 4-(Benzyloxy)pyridine Derivatives

Compound Name	CAS Number	Molecular Formula	Molecular Weight	Melting Point (°C)
4-(Benzyloxy)pyridine	49826-70-2	C ₁₂ H ₁₁ NO	185.22 g/mol	57-58
4-(Benzyloxy)pyridine N-oxide	2683-66-1	C ₁₂ H ₁₁ NO ₂	201.22 g/mol	178-179 (dec.)[2]
4-(Benzyloxy)pyridine n-2-amine	85333-26-2	C ₁₂ H ₁₂ N ₂ O	200.24 g/mol	Not available

Table 3: Properties of Hydrazinylpyridine Isomers and Related Compounds

Compound Name	CAS Number	Molecular Formula	Molecular Weight	Melting Point (°C)	Boiling Point (°C)
2-Hydrazinopyridine	4930-98-7	C ₅ H ₇ N ₃	109.13 g/mol	41-44[1]	269.7 at 760 mmHg[1]
5-(Benzyloxy)-2-hydrazinylpyridine	1780454-25-2	C ₁₂ H ₁₃ N ₃ O	215.25 g/mol	Not available	Not available

Proposed Experimental Protocols

While a specific protocol for the synthesis of **4-(Benzyloxy)-2-hydrazinylpyridine** is not documented, a plausible route can be designed based on established methods for preparing hydrazinylpyridines from their corresponding halo-pyridines.[3][4][5] The most common approach involves the nucleophilic substitution of a chlorine or bromine atom on the pyridine ring with hydrazine.

Proposed Synthesis of 4-(Benzyloxy)-2-hydrazinylpyridine

This protocol is adapted from the general synthesis of 2-hydrazinopyridine from 2-chloropyridine.[4]

Starting Material: 4-(Benzyloxy)-2-chloropyridine. (This precursor would first need to be synthesized, for instance, from 2-chloro-4-hydroxypyridine and benzyl bromide).

Reaction:

- Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-(Benzyloxy)-2-chloropyridine (1 equivalent) in a suitable high-boiling solvent such as butan-1-ol.[4]

- **Reagent Addition:** Add an excess of hydrazine hydrate (e.g., 5-10 equivalents) to the solution. Using a large excess of hydrazine hydrate is a common strategy to maximize yield and minimize the formation of dimer byproducts.^[5]
- **Reaction Conditions:** Heat the reaction mixture to reflux (approximately 100°C) and maintain for 24-48 hours.^[4]
- **Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC) until the starting material is completely consumed.^[4]
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Dilute the mixture with water.^[4]
 - Extract the product into an organic solvent such as ethyl acetate (3-5 times).^[4]
 - Combine the organic layers.
 - Dry the combined organic phase over anhydrous sodium sulfate (Na₂SO₄).^[4]
- **Purification:**
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator.^[4]
 - The resulting crude product can be purified by column chromatography on silica gel to yield pure **4-(Benzyloxy)-2-hydrazinylpyridine**.

Characterization

The structure and purity of the synthesized compound should be confirmed using standard analytical techniques:

- **NMR Spectroscopy:** ¹H and ¹³C NMR are crucial for structural elucidation. The spectra of substituted pyridines can be complex, and 2D NMR techniques may be necessary for

unambiguous assignment.[6][7]

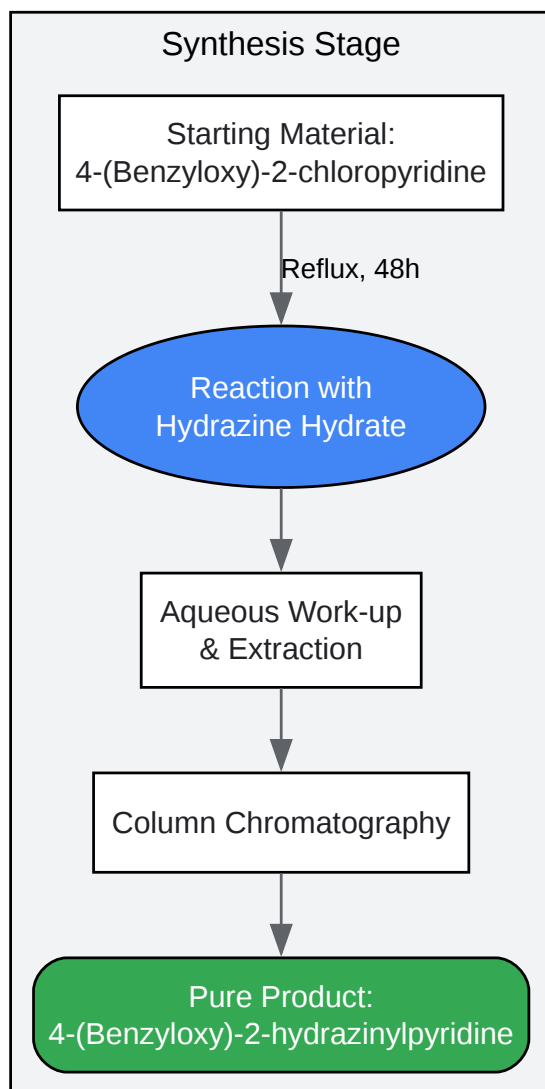
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.
- Infrared (IR) Spectroscopy: To identify functional groups such as N-H stretches from the hydrazine moiety and C-O stretches from the benzyloxy group.

Potential Biological Significance

Pyridine and its derivatives are fundamental scaffolds in medicinal chemistry, known to exhibit a wide range of biological activities, including antimicrobial, antiviral, and antiproliferative effects.[8][9][10] The introduction of different functional groups to the pyridine ring plays a crucial role in modulating the pharmacological properties of these compounds.[9] Specifically, imidazopyridine derivatives have shown potential as antitumor, antibacterial, and antiviral agents.[11] Given these precedents, **4-(Benzyloxy)-2-hydrazinylpyridine** could serve as a valuable intermediate for the synthesis of more complex heterocyclic systems with potential therapeutic applications.

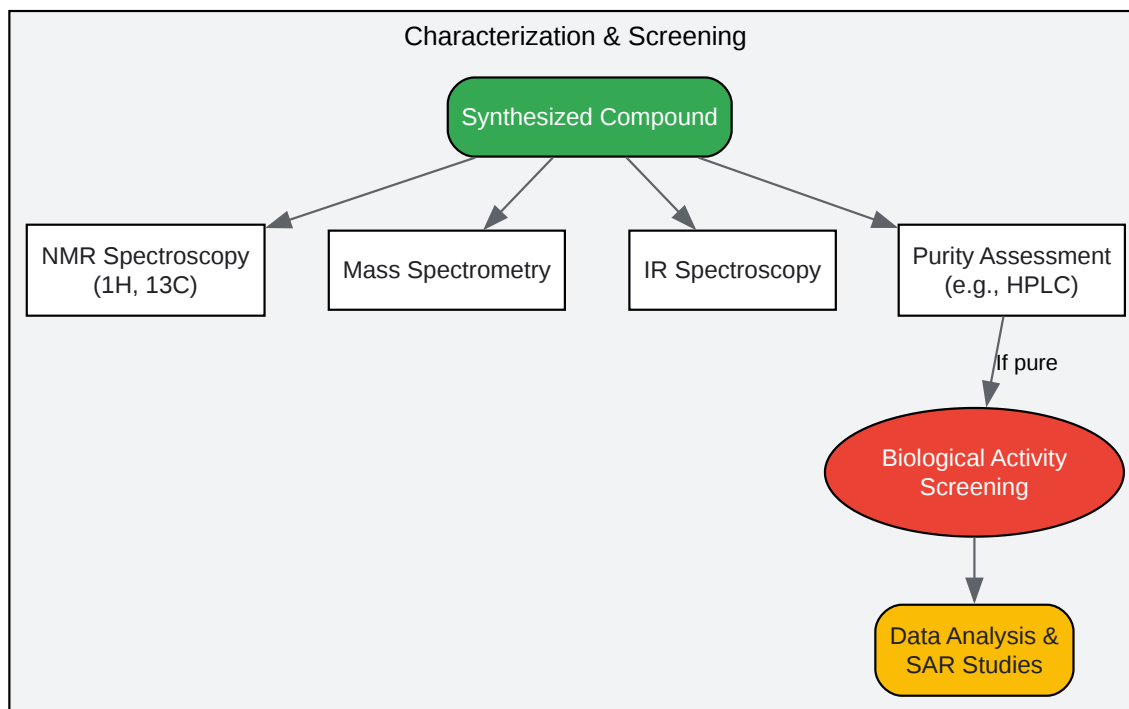
Visualized Workflows

The following diagrams illustrate the proposed synthesis workflow and a general workflow for the characterization and screening of a novel chemical entity like **4-(Benzyloxy)-2-hydrazinylpyridine**.



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Caption: Proposed workflow for the synthesis of **4-(Benzyloxy)-2-hydrazinylpyridine**.



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Caption: General workflow for characterization and biological evaluation of a novel compound.

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